

A Comparative Analysis of Enfenamic Acid and Mefenamic Acid Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enfenamic acid*

Cat. No.: *B057280*

[Get Quote](#)

A Note to Our Readers: Initial searches for "**enfenamic acid**" did not yield sufficient data for a direct comparative analysis with mefenamic acid. It is possible that "**enfenamic acid**" is a less common compound or a typographical error. Therefore, this guide will provide a comprehensive overview of the efficacy of the well-documented nonsteroidal anti-inflammatory drug (NSAID), mefenamic acid, with the inclusion of comparative data against other common NSAIDs where available. This report is intended for researchers, scientists, and drug development professionals.

Mefenamic Acid: A Profile of Efficacy

Mefenamic acid is a member of the anthranilic acid derivatives class of NSAIDs and is widely utilized for the management of mild to moderate pain, including menstrual pain (dysmenorrhea), pain associated with rheumatoid arthritis and osteoarthritis, as well as postoperative and dental pain.^{[1][2]} Its therapeutic effects stem from its inhibition of cyclooxygenase (COX) enzymes, which are crucial for the synthesis of prostaglandins, key mediators of pain, inflammation, and fever.^{[1][3][4]}

Analgesic Efficacy

Mefenamic acid has demonstrated significant analgesic properties across various clinical settings.

Dysmenorrhea: In a double-blind, three-way crossover study comparing mefenamic acid, ibuprofen, and a placebo for the treatment of dysmenorrhea, both active drugs were found to

be superior to the placebo.[5] Mefenamic acid was shown to be significantly more effective than the placebo in pain relief as graded by patients.[5] While there was no statistically significant difference between mefenamic acid and ibuprofen in this study, another study comparing fennel extract to mefenamic acid for dysmenorrhea found them to be equally effective in reducing pain intensity.[6] After treatment, 73% of participants taking mefenamic acid reported a decrease or complete absence of pain.[6]

Rheumatoid Arthritis: A double-blind crossover trial comparing mefenamic acid (1500 mg/day) with ibuprofen (1200 mg/day) in patients with rheumatoid arthritis found that mefenamic acid compared favorably with ibuprofen.[7] Another study assessing the effectiveness of mefenamic acid (500 mg t.d.s.) against indomethacin (25 mg q.d.s.) and a placebo in patients with classical rheumatoid arthritis showed that both active drugs were significantly better than the placebo on most parameters.[8] Although patient preference and duration of morning stiffness favored indomethacin, the study concluded there was no clinically significant difference between the two active medications.[8]

Dental Pain: Clinical research has consistently validated the efficacy of mefenamic acid in managing odontogenic pain, including post-extraction, pulpitis, and periodontal pain.[2] Some studies suggest that mefenamic acid is at least as effective as other common NSAIDs like ibuprofen and diclofenac for dental pain.[2]

Anti-inflammatory and Antipyretic Efficacy

Mefenamic acid's primary mechanism of action, the inhibition of prostaglandin synthesis, underpins its anti-inflammatory and antipyretic effects.[3][9] By blocking COX-1 and COX-2 enzymes, it reduces the production of prostaglandins that mediate inflammation and fever.[1][3]

A randomized controlled trial comparing the antipyretic effect of high-dose paracetamol (20 mg/kg), standard-dose paracetamol (15 mg/kg), and mefenamic acid (6 mg/kg) in febrile children found that high-dose paracetamol and mefenamic acid had similar and faster antipyretic effects than standard-dose paracetamol.[10] The decrease in temperature over 60 minutes was greater in the high-dose paracetamol and mefenamic acid groups compared to the standard-dose paracetamol group.[10] Another study in pediatric patients also suggested that mefenamic acid has superior antipyretic efficacy compared to paracetamol and ibuprofen.[11]

Quantitative Data Summary

The following tables summarize the quantitative data on the efficacy of mefenamic acid from the cited studies.

Table 1: Analgesic Efficacy of Mefenamic Acid in Dysmenorrhea

Study	Comparator(s)	Key Finding
Roy S, et al. (1983)[5]	Ibuprofen, Placebo	Mefenamic acid was significantly superior to placebo for pain relief ($P < .001$). No significant difference was found between mefenamic acid and ibuprofen.
Ziaei S, et al. (2002)[6]	Fennel Extract	Mefenamic acid and fennel extract were equally effective in reducing pain intensity. 73% of participants on mefenamic acid experienced a decrease or absence of pain.

Table 2: Efficacy of Mefenamic Acid in Rheumatoid Arthritis

Study	Comparator(s)	Dosage	Key Finding
Brooks PM, et al. (1976)[7]	Ibuprofen	Mefenamic Acid: 1500 mg/day	Mefenamic acid compared favorably with ibuprofen.
Ibuprofen: 1200 mg/day			
Mavrikakis ME, et al. (1977)[8]	Indomethacin, Placebo	Mefenamic Acid: 500 mg t.d.s.	Both mefenamic acid and indomethacin were significantly better than placebo. No clinically significant difference between the two active drugs.
Indomethacin: 25 mg q.d.s.			

Table 3: Antipyretic Efficacy of Mefenamic Acid in Febrile Children

Study	Comparator(s)	Dosage	Key Finding
Peram M, et al. (2022) [10]	High-Dose Paracetamol, Standard-Dose Paracetamol	Mefenamic Acid: 6 mg/kg	Mefenamic acid and high-dose paracetamol had similar and faster antipyretic effects than standard-dose paracetamol.
<div>High-Dose Paracetamol: 20 mg/kg</div> <div>Standard-Dose Paracetamol: 15 mg/kg</div>			
Indian Pediatricians Consensus[11]	Paracetamol, Ibuprofen	Not specified	Mefenamic acid demonstrated superior antipyretic efficacy compared to paracetamol and ibuprofen.

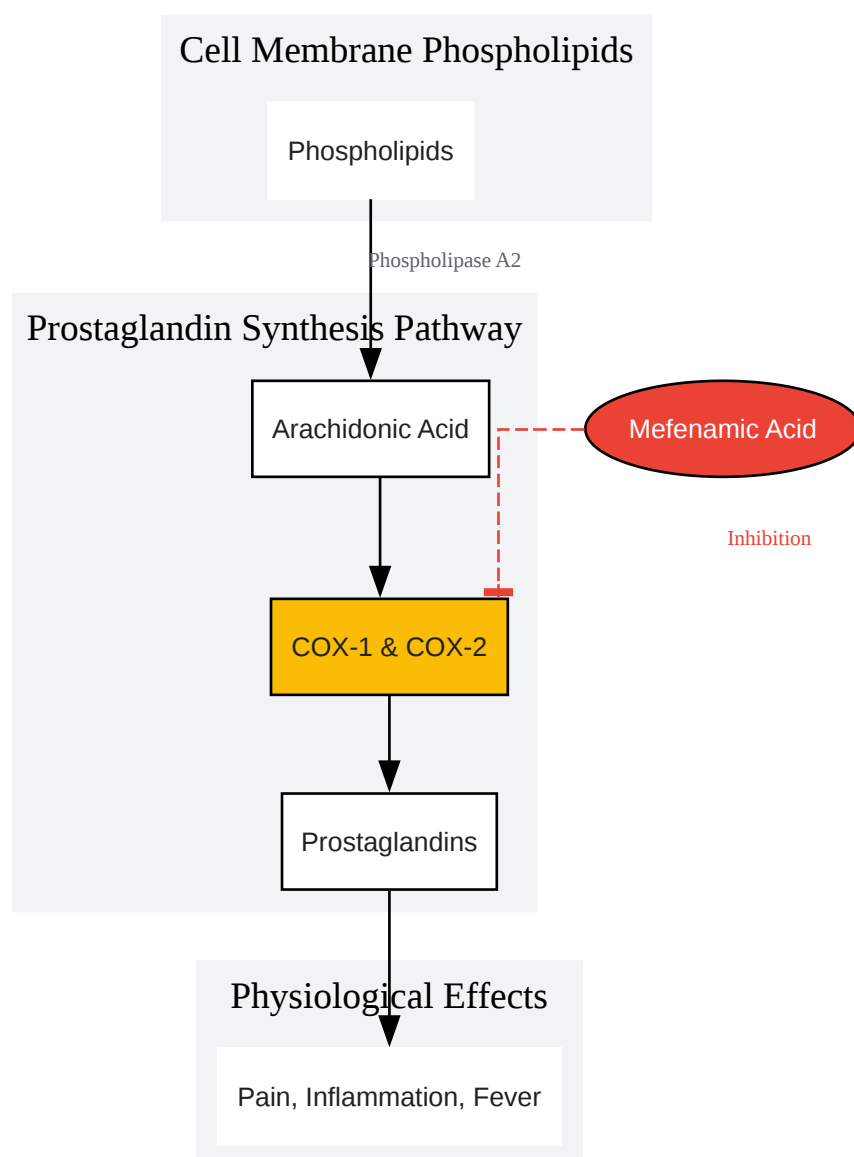
Experimental Protocols

Analgesic Efficacy in Dysmenorrhea (Roy S, et al., 1983): This study utilized a double-blind, three-way crossover design. Participants received mefenamic acid, ibuprofen, or a placebo over three menstrual cycles. Pain relief was graded by the patients, and a visual analog scale was used to quantify the degree of pain relief.[5]

Antipyretic Efficacy in Febrile Children (Peram M, et al., 2022): This was a randomized controlled trial where 165 febrile children were randomly assigned to one of three groups: standard-dose paracetamol (15 mg/kg), high-dose paracetamol (20 mg/kg), or mefenamic acid (6 mg/kg). Temperature was measured at the start and then every 15 minutes until it returned to normal. The primary outcomes were the time taken for the temperature to normalize and the rate of temperature decrease.[10]

Mechanism of Action: Prostaglandin Synthesis Inhibition

Mefenamic acid, like other NSAIDs, exerts its therapeutic effects primarily by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[1][3] These enzymes are responsible for the conversion of arachidonic acid into prostaglandins. Prostaglandins are lipid compounds that act as key mediators in inflammation, pain signaling, and fever.[3][4] By blocking the action of COX enzymes, mefenamic acid reduces the synthesis of prostaglandins, thereby alleviating pain and inflammation.[3]

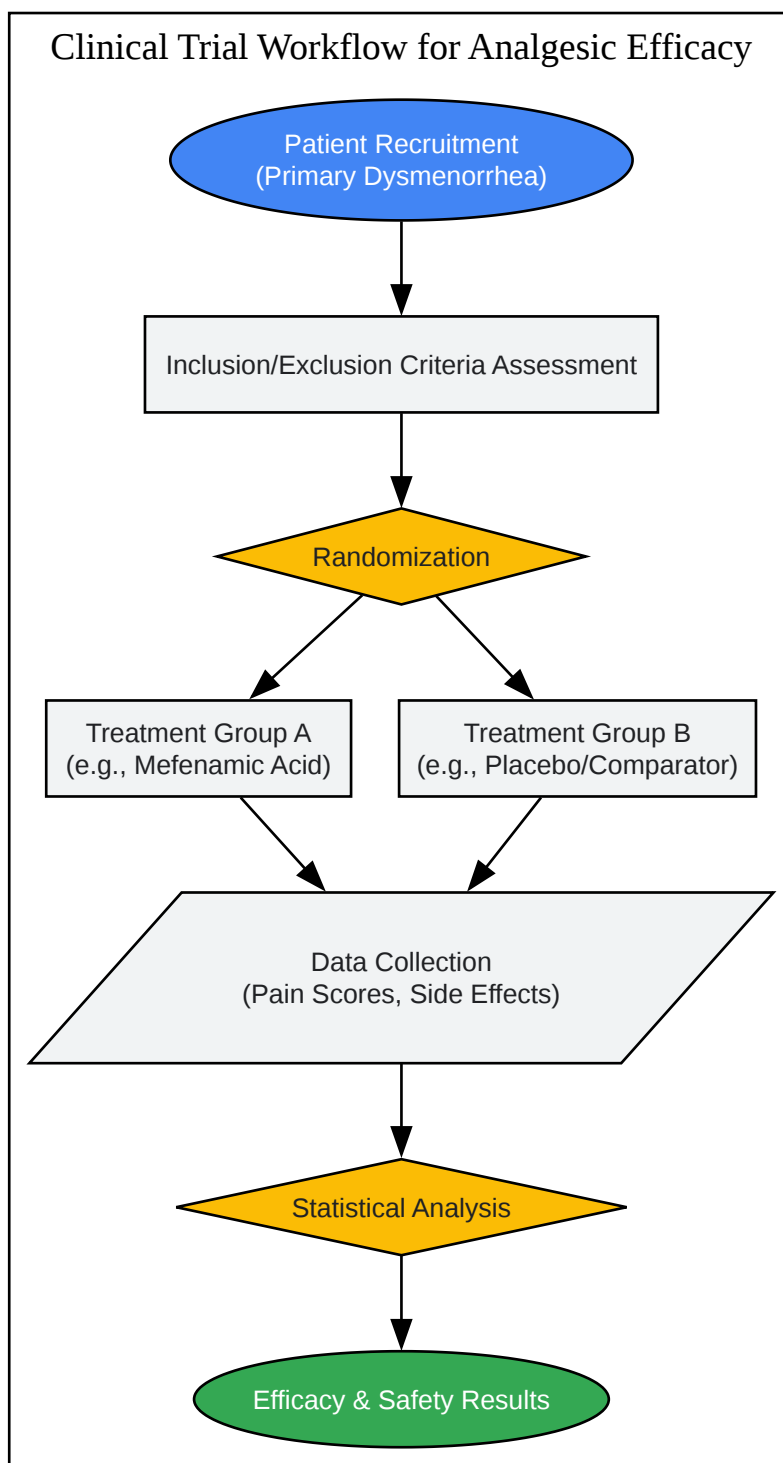


[Click to download full resolution via product page](#)

Caption: Mefenamic acid inhibits COX-1 and COX-2, blocking prostaglandin synthesis.

Experimental Workflow: Evaluating Analgesic Efficacy

The following diagram illustrates a typical workflow for a clinical trial evaluating the analgesic efficacy of a drug like mefenamic acid for dysmenorrhea.



[Click to download full resolution via product page](#)

Caption: A standard workflow for an analgesic clinical trial.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mefenamic acid - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. What is the mechanism of Mefenamic Acid? [synapse.patsnap.com]
- 4. Mefenamic Acid Action Pathway | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. A double-blind comparison of a propionic acid derivative (ibuprofen) and a fenamate (mefenamic acid) in the treatment of dysmenorrhea - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. WHO EMRO - Comparison of the effectiveness of fennel and mefenamic acid on pain intensity in dysmenorrhoea [emro.who.int]
- 7. Comparison of effectiveness of mefenamic acid and ibuprofen in treatment of rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Mefenamic acid: an under-rated antirheumatic? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. iasp-pain.org [iasp-pain.org]
- 11. Consensus on the Use of Mefenamic Acid in Pediatric Practice (MAPP): Perspectives From Indian Pediatricians - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Enfenamic Acid and Mefenamic Acid Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057280#enfenamic-acid-versus-mefenamic-acid-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com